

CAS number 27000-00-6 chemical safety and handling.

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Compound of Interest

Compound Name: *Methyl 2-hydroxy-3-phenylpropanoate*

Cat. No.: B079360

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An in-depth analysis of the substance associated with CAS number 27000-00-6 reveals a significant ambiguity that prevents the creation of a singular, definitive technical guide on its safety and handling. This CAS number does not identify a specific, discrete chemical compound but is instead linked to a polymer, specifically "Formaldehyde, polymer with ethenylbenzene". The properties and hazards of a polymer can vary considerably based on factors such as its molecular weight distribution, the presence of unreacted monomers, and any additives present.

Therefore, this guide will address the general safety and handling considerations for formaldehyde-styrene copolymers, while emphasizing that a specific Safety Data Sheet (SDS) for the particular product being used should always be consulted for detailed and accurate information.

Chemical Identification and Physical Properties

The substance identified by CAS number 27000-00-6 is a copolymer of formaldehyde and ethenylbenzene (styrene).

Table 1: General Physical and Chemical Properties

Property	Value
CAS Number	27000-00-6
Synonyms	Formaldehyde, polymer with ethenylbenzene; Styrene, polymer with formaldehyde
Appearance	Varies; typically a solid
Odor	May have a characteristic aromatic odor due to residual styrene
Solubility	Generally insoluble in water

Hazard Identification and Toxicological Data

The primary hazards associated with formaldehyde-styrene copolymers are related to the potential presence of residual monomers, namely formaldehyde and styrene, both of which are classified as hazardous.

Table 2: Hazard Classification of Residual Monomers

Substance	CAS Number	Hazard Classification
Formaldehyde	50-00-0	Carcinogen, Acute Toxicant, Skin and Respiratory Sensitizer
Styrene	100-42-5	Flammable Liquid, Skin and Eye Irritant, Suspected Carcinogen

Toxicological Summary:

The toxicity of the polymer itself is generally low. However, the presence of unreacted monomers is a significant concern.

- Formaldehyde: A known human carcinogen, it can also cause irritation to the eyes, nose, and throat, as well as skin sensitization and allergic reactions.

- Styrene: Can cause irritation to the skin, eyes, and respiratory tract. Chronic exposure may affect the central nervous system.

Due to the variability of the polymer, specific quantitative toxicological data such as LD50 values are not broadly available for CAS number 27000-00-6. Researchers should refer to the SDS provided by the manufacturer for any available data on the specific product.

Handling, Storage, and Personal Protective Equipment (PPE)

Safe handling and storage are crucial to minimize exposure to potentially harmful residual monomers.

Table 3: Recommended Handling and Storage Procedures

Aspect	Recommendation
Ventilation	Handle in a well-ventilated area or with local exhaust ventilation.
Storage	Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.
Handling	Avoid creating dust. Use non-sparking tools if the material is a fine powder.

Personal Protective Equipment (PPE):

The selection of appropriate PPE is dependent on the specific handling conditions and the potential for exposure.

Caption: Workflow for selecting appropriate Personal Protective Equipment (PPE).

First-Aid Measures

In case of exposure, the following first-aid measures should be taken.

Table 4: First-Aid Procedures

Exposure Route	First-Aid Measure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Wash off with soap and plenty of water. Seek medical attention if irritation develops.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

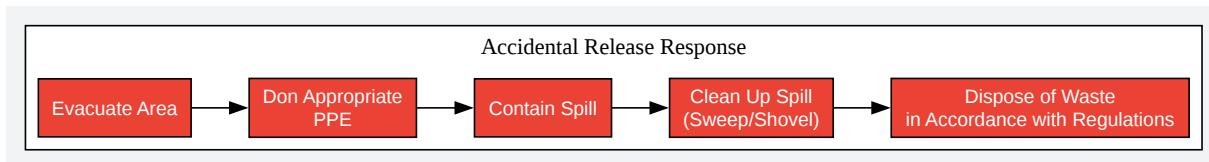
Fire-Fighting Measures and Accidental Release

Fire-Fighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustion may produce toxic gases such as carbon monoxide, carbon dioxide, and aromatic hydrocarbons.

Accidental Release:

- Personal Precautions: Wear appropriate PPE. Avoid breathing dust or vapors.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleanup: Sweep up and shovel. Keep in suitable, closed containers for disposal.



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Caption: Logical flow for responding to an accidental release.

Experimental Protocols

Detailed experimental protocols for safety testing of this specific polymer are not readily available in public literature due to the proprietary nature of many industrial chemicals and the variability of the product. However, a general protocol for assessing skin irritation potential, adapted from OECD Guideline 404, is provided as an example.

Experimental Protocol: In Vitro Skin Irritation - Reconstructed Human Epidermis (RhE) Test

- Preparation of Test Substance: If the polymer is a solid, it should be tested as a fine powder. If it is a liquid, it should be applied directly.
- Tissue Culture: Reconstructed human epidermis tissues are cultured to the appropriate stage for testing.
- Application: A sufficient amount of the test substance is applied topically to the surface of the epidermis tissue.
- Incubation: The treated tissues are incubated for a specified period (e.g., 60 minutes).
- Rinsing: After incubation, the test substance is thoroughly rinsed from the tissue surface.
- Post-Incubation: The tissues are transferred to fresh medium and incubated for a further period (e.g., 42 hours).
- Viability Assessment: Cell viability is determined using a quantitative assay, typically the MTT assay, which measures the reduction of a yellow tetrazolium salt to a purple formazan

product by metabolically active cells.

- Data Analysis: The viability of the treated tissues is compared to that of negative controls. A reduction in viability below a certain threshold (e.g., 50%) is indicative of skin irritation potential.

Caption: Generalized workflow for an in vitro skin irritation test.

Disclaimer: This document provides a general overview and is not a substitute for a manufacturer-specific Safety Data Sheet (SDS). Always consult the SDS for the particular material you are using before handling.

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